

Physical and chemical characteristics of 1-((2-Bromophenyl)sulfonyl)pyrrolidine

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Compound of Interest

Compound Name: 1-((2-Bromophenyl)sulfonyl)pyrrolidine

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Technical Guide: 1-((2-Bromophenyl)sulfonyl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**. It includes key physicochemical data, a general synthetic pathway, and an exploration of the potential biological significance of the broader class of pyrrolidine-containing compounds.

Core Physicochemical Characteristics

1-((2-Bromophenyl)sulfonyl)pyrrolidine is a chemical compound with the molecular formula C₁₀H₁₂BrNO₂S.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂ S	^[1]
Molecular Weight	290.177 g/mol	^[1]
CAS Number	379533-34-7	Inferred from supplier data
MDL Number	MFCD09258650	^[1]

Note: Specific experimental data such as melting point, boiling point, and solubility for **1-((2-Bromophenyl)sulfonyl)pyrrolidine** are not readily available in the public domain. These properties would need to be determined empirically.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-((2-Bromophenyl)sulfonyl)pyrrolidine** is not published in readily accessible literature, a general and widely applicable method for the synthesis of N-arylsulfonylpyrrolidines can be described. This typically involves the reaction of a pyrrolidine with an appropriate arylsulfonyl chloride in the presence of a base.

General Synthesis of N-Arylsulfonylpyrrolidines

Objective: To synthesize an N-arylsulfonylpyrrolidine derivative from pyrrolidine and an arylsulfonyl chloride.

Materials:

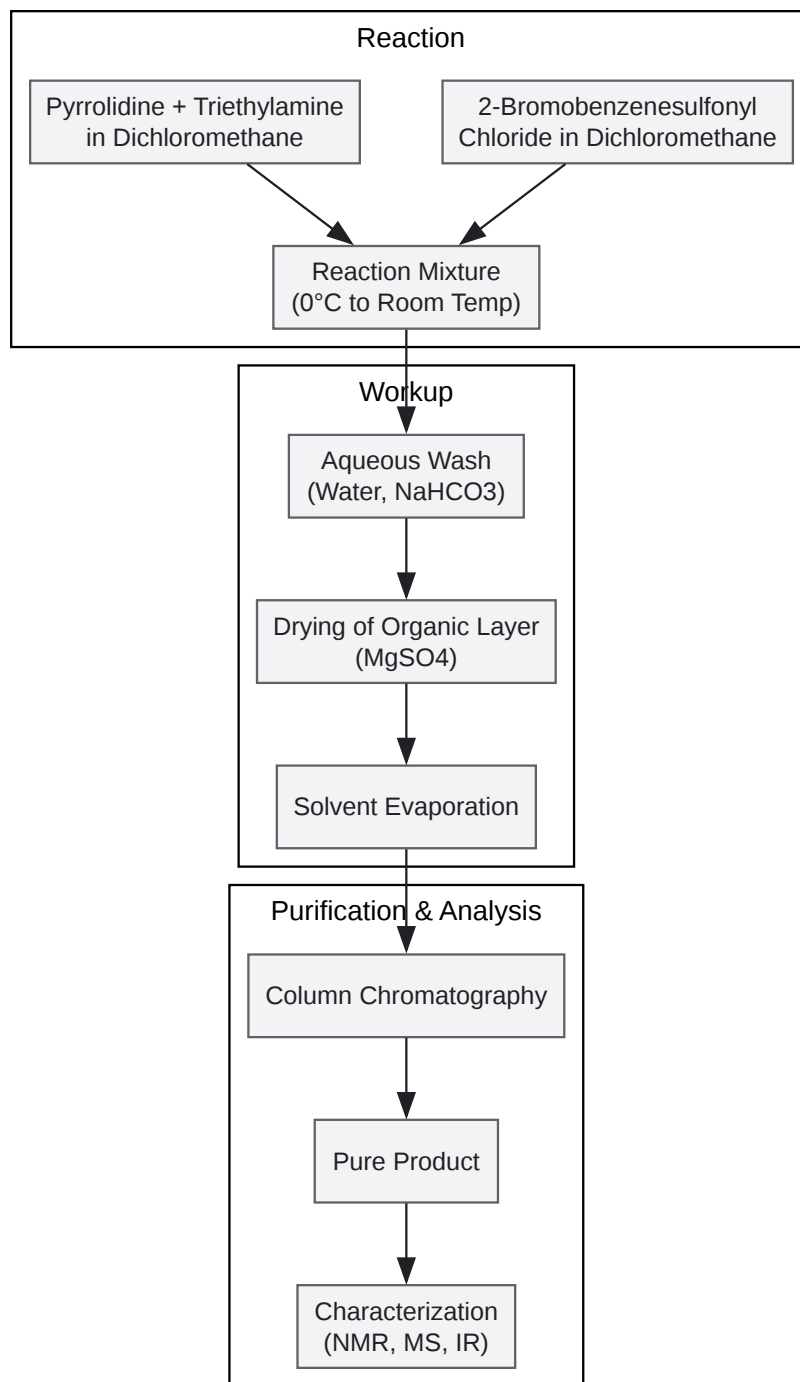
- Pyrrolidine
- 2-Bromobenzenesulfonyl chloride
- Anhydrous dichloromethane (DCM) or similar aprotic solvent
- Triethylamine (TEA) or another suitable non-nucleophilic base
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, addition funnel, magnetic stirrer, etc.)
- Equipment for extraction and purification (separatory funnel, rotary evaporator, column chromatography apparatus)

Procedure:

- **Reaction Setup:** A solution of pyrrolidine in anhydrous dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath (0 °C).
- **Addition of Base:** Triethylamine is added to the stirred solution.
- **Addition of Sulfonyl Chloride:** A solution of 2-bromobenzenesulfonyl chloride in anhydrous dichloromethane is added dropwise to the reaction mixture over a period of 30-60 minutes, maintaining the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours (typically 2-16 hours) until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction mixture is washed sequentially with water and saturated aqueous sodium bicarbonate solution. The organic layer is then dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to yield the pure **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.
- **Characterization:** The structure and purity of the final compound are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

The following diagram illustrates a generalized workflow for the synthesis and purification of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.

General Synthesis Workflow for 1-((2-Bromophenyl)sulfonyl)pyrrolidine

[Click to download full resolution via product page](#)Caption: A generalized workflow for the synthesis of **1-((2-Bromophenyl)sulfonyl)pyrrolidine**.

Biological Context and Potential Significance

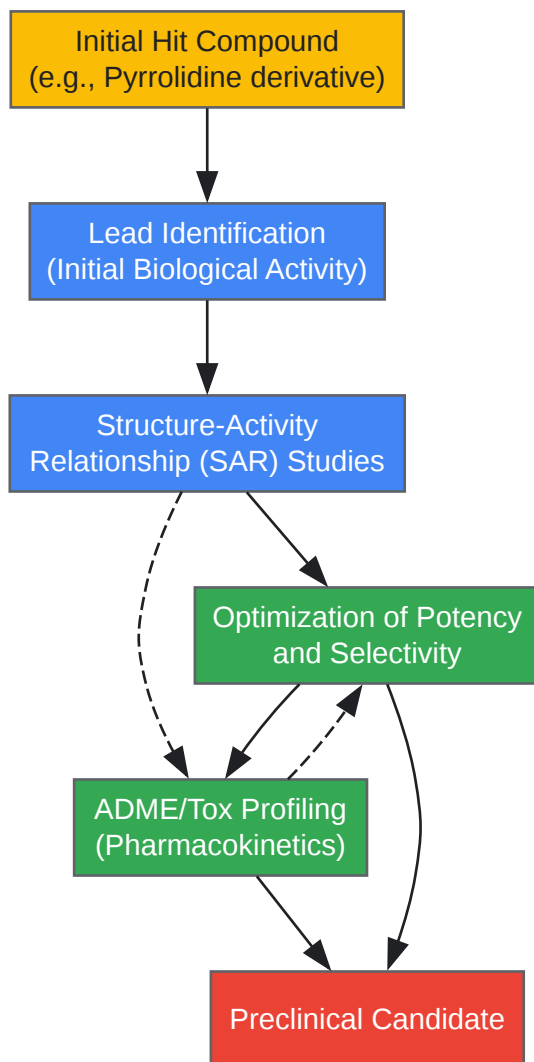
The pyrrolidine ring is a significant structural motif found in a wide array of biologically active compounds, including natural products and synthetic drugs.^{[2][3][4]} This five-membered nitrogen-containing heterocycle is a key component of the amino acid proline and is present in numerous alkaloids with diverse pharmacological activities.^{[5][6]}

While specific biological activities for **1-((2-Bromophenyl)sulfonyl)pyrrolidine** are not extensively documented, the broader class of pyrrolidine derivatives has been investigated for various therapeutic applications.^{[4][7]} The incorporation of a sulfonyl group attached to the pyrrolidine nitrogen can influence the molecule's physicochemical properties, such as its lipophilicity and hydrogen bonding capacity, which in turn can affect its biological activity.

Research into related pyrrolidine sulfonamide structures has explored their potential as inhibitors of various enzymes and as agents with antimicrobial, antiviral, and anticancer properties.^[4] For instance, certain pyrrolidine derivatives have been studied as inhibitors of dipeptidyl peptidase-IV (DPP-IV) for the treatment of diabetes.^[4]

The logical progression from a lead compound containing a pyrrolidine scaffold to a potential drug candidate often involves systematic structural modifications to optimize its activity and pharmacokinetic profile.

Drug Discovery Logic for Pyrrolidine Scaffolds



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Caption: A conceptual flowchart for the development of drugs based on a pyrrolidine core structure.

Given the prevalence of the pyrrolidine scaffold in medicinal chemistry, **1-((2-Bromophenyl)sulfonyl)pyrrolidine** represents a compound of interest for further investigation in drug discovery programs. Its synthesis is feasible through established chemical methods, and its biological activity remains an area for future exploration.

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References

- 1. 1-[(2-Bromophenyl)sulphonyl]pyrrolidine [m.chemicalbook.com]
- 2. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pyrrolidine - Wikipedia [en.wikipedia.org]
- 4. Recent insights about pyrrolidine core skeletons in pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. enamine.net [enamine.net]
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